

# An In-depth Technical Guide on the Toxicological Profile of Allyl $\alpha$ -Ionone

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Allyl alpha-ionone

Cat. No.: B1235873

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of publicly available information regarding the toxicological profile of Allyl  $\alpha$ -ionone. A comprehensive safety assessment by the Research Institute for Fragrance Materials (RIFM) was published in October 2024, but the full text containing detailed experimental protocols and complete datasets was not accessible during the compilation of this guide. For definitive data and methodologies, it is imperative to consult the full RIFM report.

## Introduction

Allyl  $\alpha$ -ionone is a synthetic fragrance ingredient valued for its complex fruity, floral, and woody aroma profile. As with any chemical intended for use in consumer products, a thorough understanding of its toxicological profile is essential to ensure human safety. This guide synthesizes available data on the physicochemical properties, toxicokinetics, and various toxicological endpoints of Allyl  $\alpha$ -ionone. It is intended to serve as a resource for researchers, scientists, and professionals involved in drug development and safety assessment.

## Physicochemical Properties

A solid understanding of the physicochemical properties of a substance is fundamental to assessing its toxicological potential, including its absorption, distribution, metabolism, and excretion (ADME) profile.

Property	Value	Reference
CAS Number	79-78-7	[1]
Molecular Formula	C <sub>16</sub> H <sub>24</sub> O	[1]
Molecular Weight	232.37 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	267.0 °C at 760 mmHg (Predicted)	
LogP (Octanol/Water Partition Coefficient)	4.8 (Predicted)	
Water Solubility	14.8 mg/L at 25 °C (Predicted)	

## Toxicological Endpoints

This section summarizes the available toxicological data for Allyl α-ionone across various endpoints. Due to limitations in accessing full study reports, detailed experimental protocols are largely based on standardized OECD guidelines and general descriptions found in secondary sources.

### Acute Toxicity

Acute toxicity studies are designed to assess the adverse effects that may occur shortly after a single exposure to a substance.

Route	Species	Value	Classification	Reference
Oral	Rat	LD <sub>50</sub> : >2000 mg/kg bw	Low acute toxicity	
Dermal	Rabbit	LD <sub>50</sub> : >5000 mg/kg bw	Low acute toxicity	

Experimental Protocol (General Overview): Acute oral toxicity is typically determined in rats according to OECD Guideline 420 (Acute Oral Toxicity - Fixed Dose Procedure) or OECD 423

(Acute Oral Toxicity - Acute Toxic Class Method). The substance is administered by gavage, and animals are observed for mortality and clinical signs of toxicity for up to 14 days. For acute dermal toxicity, OECD Guideline 402 is followed, where the substance is applied to the shaved skin of rabbits, and the animals are observed for the same duration.

## Skin Irritation and Sensitization

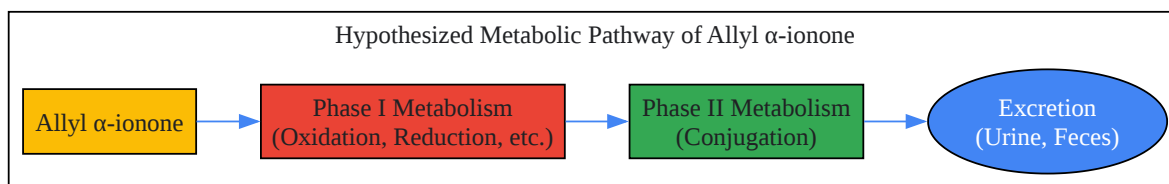
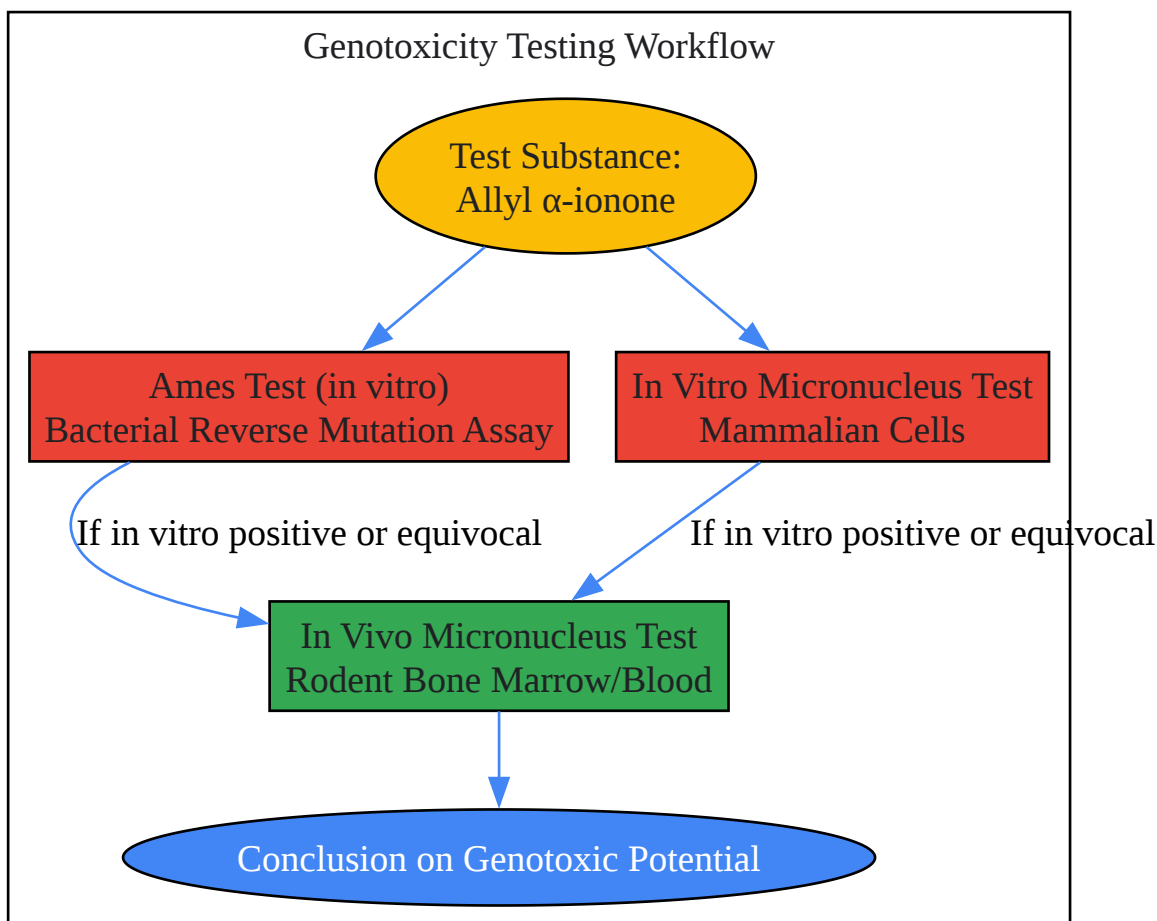
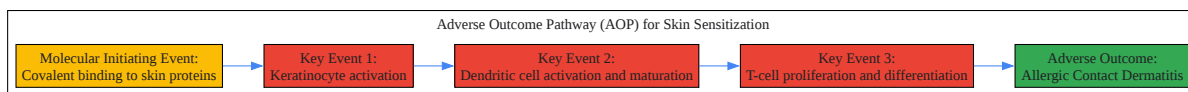
Skin Irritation: Allyl  $\alpha$ -ionone is classified as a skin irritant.

Skin Sensitization: Allyl  $\alpha$ -ionone is a known skin sensitizer.

### Experimental Protocol (General Overview):

- Skin Irritation: The potential for skin irritation is typically assessed using the in vitro reconstructed human epidermis (RhE) test method (OECD Guideline 439).
- Skin Sensitization: The skin sensitization potential is evaluated through a battery of tests, often starting with in chemico (Direct Peptide Reactivity Assay, DPRA; OECD Guideline 442C) and in vitro (KeratinoSens™, LuSens; OECD Guideline 442D, h-CLAT; OECD Guideline 442E) methods. For confirmation and potency assessment, the Local Lymph Node Assay (LLNA) in mice (OECD Guideline 429) has been a standard in vivo method. Human Repeat Insult Patch Tests (HRIPT) may be conducted to confirm the absence of sensitization at specific concentrations under use conditions.

### Logical Relationship for Skin Sensitization Assessment



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. RIFM fragrance ingredient safety assessment, allyl  $\alpha$ -ionone, CAS Registry Number 79-78-7 - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide on the Toxicological Profile of Allyl  $\alpha$ -Ionone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1235873#toxicological-profile-of-allyl-alpha-ionone]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)